

# A Technical Guide to Biotin-PEG3-NHS Ester: Properties, Solubility, and Applications

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## Compound of Interest

Compound Name: Biotin-PEG3-NHS ester

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This in-depth guide provides a comprehensive overview of the chemical properties, solubility, and common applications of **Biotin-PEG3-NHS ester**, a versatile reagent for biotinylating proteins and other molecules containing primary amines. The information presented is intended to support researchers in designing and executing experiments for drug development and various life science applications.

## Core Chemical Properties

**Biotin-PEG3-NHS ester** is a chemical compound that incorporates a biotin molecule, a polyethylene glycol (PEG) spacer, and an N-hydroxysuccinimide (NHS) ester functional group. The biotin moiety provides a high-affinity binding site for streptavidin and avidin, the PEG spacer enhances water solubility and reduces steric hindrance, and the NHS ester enables covalent conjugation to primary amines.<sup>[1][2][3]</sup>

Quantitative data for **Biotin-PEG3-NHS ester** are summarized in the table below for easy reference and comparison.

Property	Value	References
Molecular Formula	C23H36N4O9S	<a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[8]</a>
Molecular Weight	544.6 g/mol	<a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[8]</a>
CAS Number	1253286-56-4	<a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[7]</a> <a href="#">[8]</a>
Appearance	White to off-white solid, may appear waxy or sticky	<a href="#">[5]</a> <a href="#">[6]</a>
Purity	Typically ≥90-98%	<a href="#">[4]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Storage Conditions	-20°C, protect from moisture	<a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[9]</a>

## Solubility and Stability

The solubility of **Biotin-PEG3-NHS ester** is a critical factor for its use in biological experiments, which are often conducted in aqueous environments. The hydrophilic PEG spacer significantly increases the water solubility of the biotin compound.[\[1\]](#)[\[8\]](#)

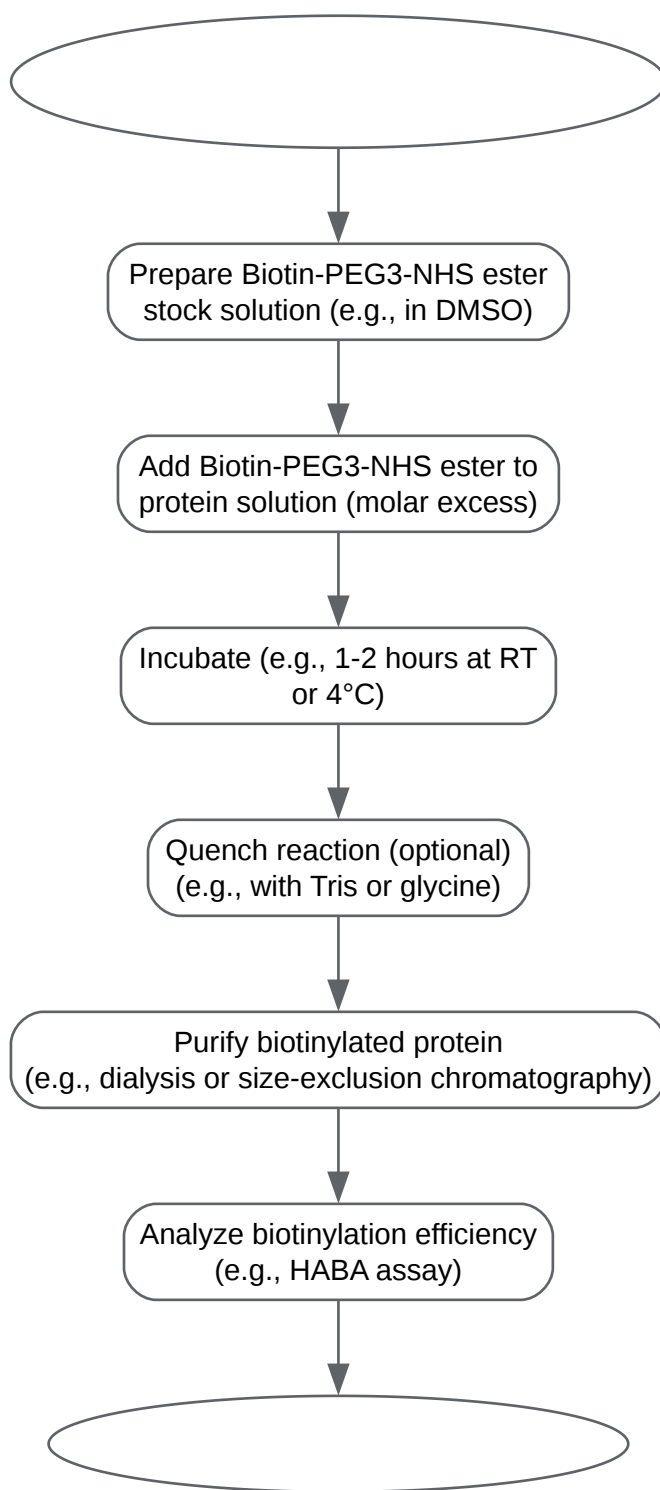
Solvent	Solubility	Notes	References
Water	Soluble (e.g., 10 mg/mL)	Aqueous stock solutions should be prepared immediately before use as the NHS ester is susceptible to hydrolysis.[6]	[6][10]
DMSO (Dimethyl sulfoxide)	Soluble (e.g., 10 mg/mL)	Anhydrous stock solutions in DMSO can be stored for several days at -20°C. [6] Often used to prepare a concentrated stock that is then diluted into the aqueous reaction buffer.[11][12]	[6][10][11]
DMF (Dimethylformamide)	Soluble	Similar to DMSO, used to prepare stock solutions. It is important to use high-quality, amine-free DMF.[11][12]	[10][11][12]

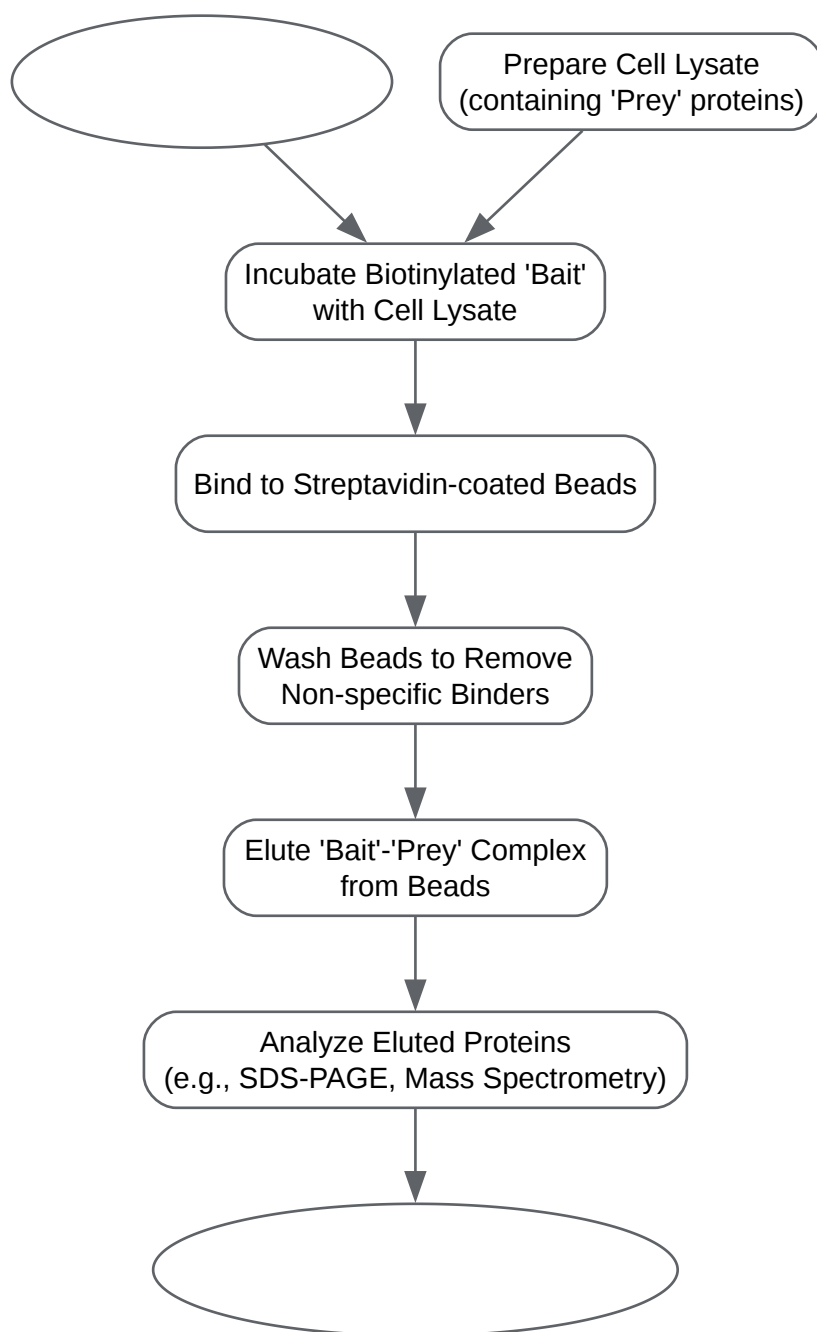
The stability of the NHS ester is pH-dependent. Hydrolysis of the NHS ester is a competing reaction to the desired amidation with the primary amine. The rate of hydrolysis increases with higher pH.[13][14] At pH 7.0 and 0°C, the half-life of an NHS ester is approximately 4-5 hours, which decreases to about 10 minutes at pH 8.6 and 4°C.[13][14] For optimal conjugation efficiency, reactions are typically performed at a pH range of 7.2 to 8.5.[13] It is crucial to avoid buffers containing primary amines, such as Tris, as they will compete with the target molecule for reaction with the NHS ester.[11][13]

## Reaction Mechanism and Experimental Workflow

The NHS ester of Biotin-PEG3-NHS reacts specifically and efficiently with primary amino groups (-NH<sub>2</sub>), such as those found on the side chain of lysine residues and the N-terminus of proteins, to form a stable amide bond.[\[4\]](#)[\[8\]](#)[\[15\]](#)

Below is a diagram illustrating the reaction between **Biotin-PEG3-NHS ester** and a primary amine on a protein.





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## References

- 1. Biotin-PEG3-amine, 359860-27-8 | BroadPharm [broadpharm.com]
- 2. vectorlabs.com [vectorlabs.com]
- 3. bpsbioscience.com [bpsbioscience.com]
- 4. Biotin-PEG3-NHS ester, 1253286-56-4 | BroadPharm [broadpharm.com]
- 5. purepeg.com [purepeg.com]
- 6. bpsbioscience.com [bpsbioscience.com]
- 7. precisepeg.com [precisepeg.com]
- 8. medkoo.com [medkoo.com]
- 9. static.abclonal.com [static.abclonal.com]
- 10. PC Biotin-PEG3-NHS carbonate ester, 2353409-93-3 | BroadPharm [broadpharm.com]
- 11. covachem.com [covachem.com]
- 12. lumiprobe.com [lumiprobe.com]
- 13. Amine-Reactive Crosslinker Chemistry | Thermo Fisher Scientific - SG [thermofisher.com]
- 14. help.lumiprobe.com [help.lumiprobe.com]
- 15. Team:LMU-TUM Munich/Linkerchemistry - 2016.igem.org [2016.igem.org]
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